

IUPAC name 2-cyclohexylcyclohexan-1-one and synonyms

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Compound of Interest

Compound Name: 2-Cyclohexylcyclohexanone

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An In-depth Technical Guide to 2-cyclohexylcyclohexan-1-one and its Synonyms

This technical guide provides a comprehensive overview of 2-cyclohexylcyclohexan-1-one, a significant compound in the fields of fragrance, chemical synthesis, and potentially, drug development. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and analytical methods.

Chemical Identity and Synonyms

2-Cyclohexylcyclohexan-1-one is a cyclic ketone with the IUPAC name 2-cyclohexylcyclohexan-1-one. It is also known by a variety of synonyms, which are crucial for comprehensive literature and database searches.

Table 1: Synonyms and Identifiers for 2-cyclohexylcyclohexan-1-one

Identifier Type	Identifier	Reference
IUPAC Name	2-cyclohexylcyclohexan-1-one	
Common Synonyms	2-Cyclohexylcyclohexanone	[1] [2]
Bicyclohexanone	[1] [2]	
[1,1'-Bicyclohexyl]-2-one	[1] [2]	
Cyclohexanone, 2-cyclohexyl-	[1]	
Lavamenthe	[1]	
CAS Number	90-42-6	[1] [2]
Molecular Formula	C ₁₂ H ₂₀ O	[1]
Molecular Weight	180.29 g/mol	[1]
InChI Key	UOBQDYFTAJKQAL- UHFFFAOYSA-N	
SMILES	O=C1CCCC1C1CCCC1	

Physicochemical Properties

The physicochemical properties of 2-cyclohexylcyclohexan-1-one are essential for its application in various scientific and industrial contexts.

Table 2: Physicochemical Properties of 2-cyclohexylcyclohexan-1-one

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	
Odor	Sweet, herbal, with hints of cyclamen, cumin, and mint	
Solubility	Slightly soluble in water; miscible with many organic solvents	
Boiling Point	Not explicitly found	
Melting Point	Not explicitly found	
Flash Point	Not explicitly found	

Synthesis of 2-cyclohexylcyclohexan-1-one

A primary method for the synthesis of 2-cyclohexylcyclohexan-1-one and other cyclohexenone derivatives is the Robinson annulation. This reaction involves a Michael addition followed by an intramolecular aldol condensation to form a six-membered ring.[3][4][5]

Experimental Protocol: Robinson Annulation for Cyclohexenone Synthesis

This protocol describes a general procedure for the Robinson annulation, which can be adapted for the synthesis of 2-cyclohexylcyclohexan-1-one by using appropriate starting materials (e.g., cyclohexanone and vinyl cyclohexane, though a more reactive derivative of vinyl cyclohexane would likely be required).

Materials:

- Cyclohexanone (or a derivative)
- An α,β -unsaturated ketone (e.g., methyl vinyl ketone or a vinyl cyclohexane derivative)[3]
- Base catalyst (e.g., sodium ethoxide, potassium hydroxide)[6]

- Anhydrous ethanol (or other suitable solvent)
- Hydrochloric acid (for neutralization)
- Dichloromethane (for extraction)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (for drying)

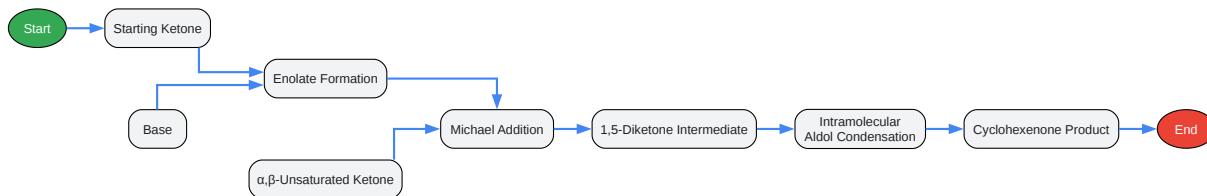
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, dissolve the starting ketone (1.0 equivalent) in anhydrous ethanol.
- **Enolate Formation:** To the stirred solution, add the base (e.g., sodium ethoxide, 1.1 equivalents) portion-wise at room temperature. Stir the mixture for 30 minutes to facilitate the formation of the enolate.
- **Michael Addition:** Slowly add the α,β -unsaturated ketone (1.2 equivalents) to the reaction mixture via a dropping funnel over a period of 15 minutes.
- **Annulation:** Heat the reaction mixture to reflux and maintain for 6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and carefully neutralize it with 5% hydrochloric acid to a pH of approximately 7.
- **Extraction:** Remove the ethanol under reduced pressure. To the residue, add dichloromethane and water. Separate the organic layer. Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

- Purification: The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate).

Logical Workflow for Robinson Annulation

The following diagram illustrates the logical steps of the Robinson annulation process.



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Logical workflow of the Robinson annulation reaction.

Analytical Methods for Purity Determination

Ensuring the purity of synthesized 2-cyclohexylcyclohexan-1-one is critical for its intended applications. Several analytical techniques can be employed for this purpose.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive technique for separating and identifying volatile compounds. The gas chromatograph separates the compound from impurities based on boiling points and interactions with the stationary phase, while the mass spectrometer provides a mass spectrum for identification.

High-Performance Liquid Chromatography (HPLC)

HPLC is used to separate compounds based on their polarity. For ketones, derivatization with an agent like 2,4-dinitrophenylhydrazine (DNPH) is often required to introduce a UV-active

chromophore, allowing for detection by a UV-Vis detector.

Nuclear Magnetic Resonance (NMR) Spectroscopy

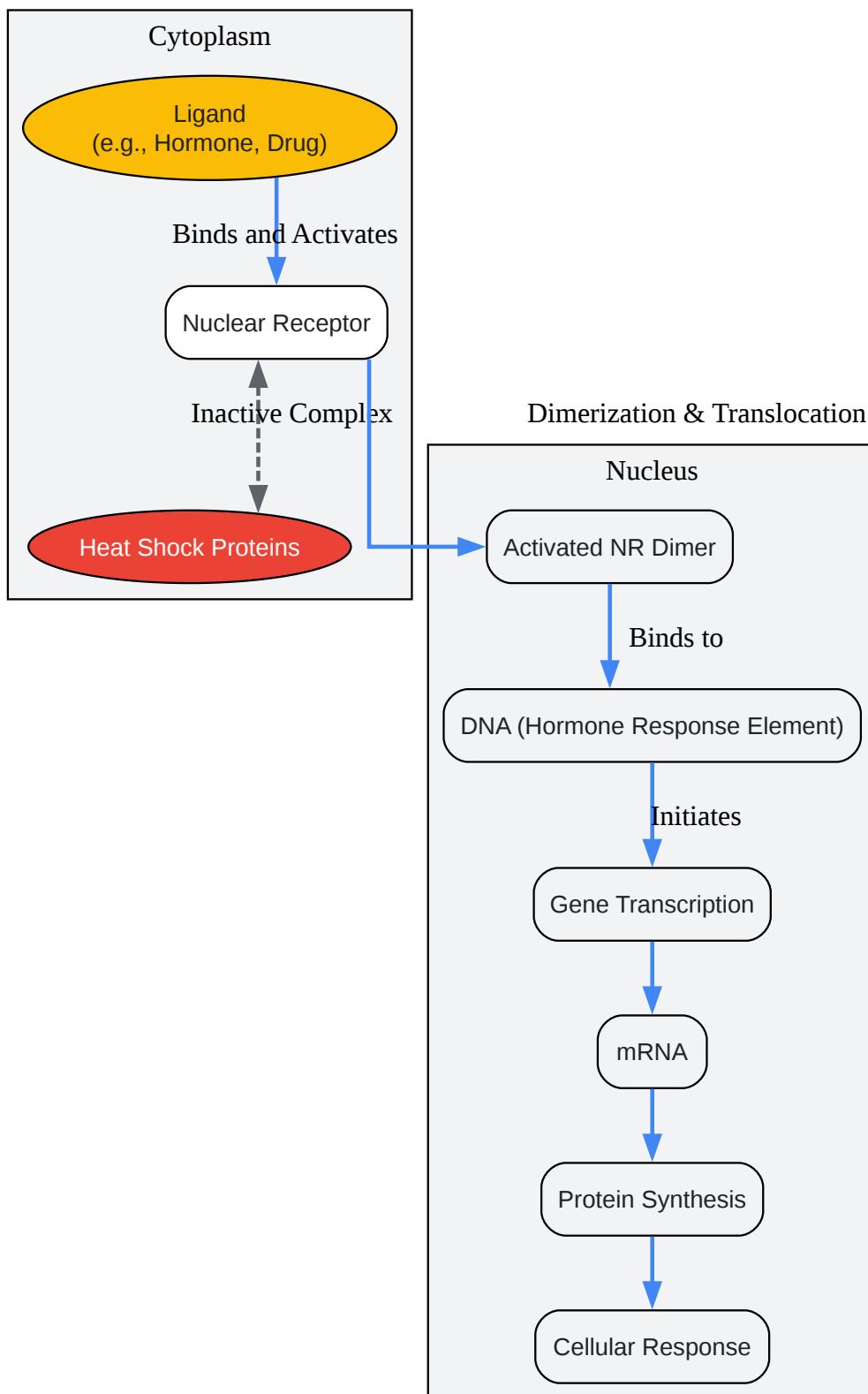
Quantitative ^1H NMR (qNMR) is a powerful method for determining purity. By comparing the integral of a signal from the target compound to that of a certified internal standard, the purity can be accurately calculated.

Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the public domain regarding the detailed biological activities and signaling pathways of 2-cyclohexylcyclohexan-1-one. It is primarily used as a fragrance ingredient.^[1] Safety assessments have been conducted, and based on read-across to similar compounds, it is not expected to be genotoxic.^{[1][2]} Further research is required to elucidate any specific interactions with biological pathways, such as nuclear receptor signaling, which is a common area of investigation for small molecules.^{[7][8]}
^{[9][10][11][12][13][14][15]}

General Nuclear Receptor Signaling Pathway

While no specific interaction of 2-cyclohexylcyclohexan-1-one with nuclear receptors has been documented, the following diagram illustrates a generalized signaling pathway for these receptors, which are common targets for small molecules.



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Generalized nuclear receptor signaling pathway.

Conclusion

2-Cyclohexylcyclohexan-1-one is a compound with established applications in the fragrance industry and potential for further use in chemical synthesis. This guide has summarized its key chemical properties, provided a detailed, adaptable protocol for its synthesis via the Robinson annulation, and outlined modern analytical methods for purity assessment. While specific biological signaling pathways for this compound are not yet well-defined, the provided generalized pathway for nuclear receptors offers a framework for future toxicological and pharmacological investigations. This information serves as a valuable resource for researchers and professionals working with this and related compounds.

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